

# Molecular formula and molecular weight of beryllium carbonate tetrahydrate

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## Compound of Interest

Compound Name: *Beryllium carbonate tetrahydrate*

Cat. No.: *B1506456*

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## Beryllium Carbonate Tetrahydrate: A Technical Overview

For researchers, scientists, and professionals engaged in drug development, a precise understanding of chemical compounds is paramount. This guide provides an in-depth look at the molecular formula and molecular weight of **beryllium carbonate tetrahydrate**.

Beryllium carbonate exists in three primary forms: anhydrous ( $\text{BeCO}_3$ ), a tetrahydrate, and basic beryllium carbonate.<sup>[1][2][3]</sup> The anhydrous form is known to be unstable, readily decomposing into beryllium oxide ( $\text{BeO}$ ) and carbon dioxide, thus requiring storage under a  $\text{CO}_2$  atmosphere.<sup>[1][2]</sup> The tetrahydrate form is also reported to be unstable.<sup>[1][2]</sup> A more stable, mixed salt is basic beryllium carbonate, which has the formula  $\text{Be}_2\text{CO}_3(\text{OH})_2$ .<sup>[1]</sup>

This document focuses on the tetrahydrate form of beryllium carbonate.

## Molecular Formula

The molecular formula for **beryllium carbonate tetrahydrate** is  $\text{BeCO}_3 \cdot 4\text{H}_2\text{O}$ .<sup>[4]</sup> This formula indicates that one molecule of beryllium carbonate is associated with four molecules of water.

## Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for the molecular weight of **beryllium carbonate tetrahydrate** is detailed below.

## Atomic Weights of Constituent Elements

To accurately calculate the molecular weight, the standard atomic weights of each element in the compound are required.

Element	Symbol	Atomic Weight ( g/mol )
Beryllium	Be	9.012[5][6][7][8]
Carbon	C	12.011[1][9][10]
Oxygen	O	15.999[11][12][13]
Hydrogen	H	1.008[14][15][16]

## Calculation of Molecular Weight

The molecular weight of  $\text{BeCO}_3 \cdot 4\text{H}_2\text{O}$  is calculated as follows:

$(1 \times \text{Atomic Weight of Be}) + (1 \times \text{Atomic Weight of C}) + (3 \times \text{Atomic Weight of O}) + (4 \times ((2 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of O})))$

$= (1 \times 9.012) + (1 \times 12.011) + (3 \times 15.999) + (4 \times ((2 \times 1.008) + (1 \times 15.999))) = 9.012 + 12.011 + 47.997 + (4 \times (2.016 + 15.999)) = 69.02 + (4 \times 18.015) = 69.02 + 72.06 = 141.08 \text{ g/mol [4]}$

## Quantitative Data Summary

For ease of reference, the key quantitative data for **beryllium carbonate tetrahydrate** is summarized in the table below.

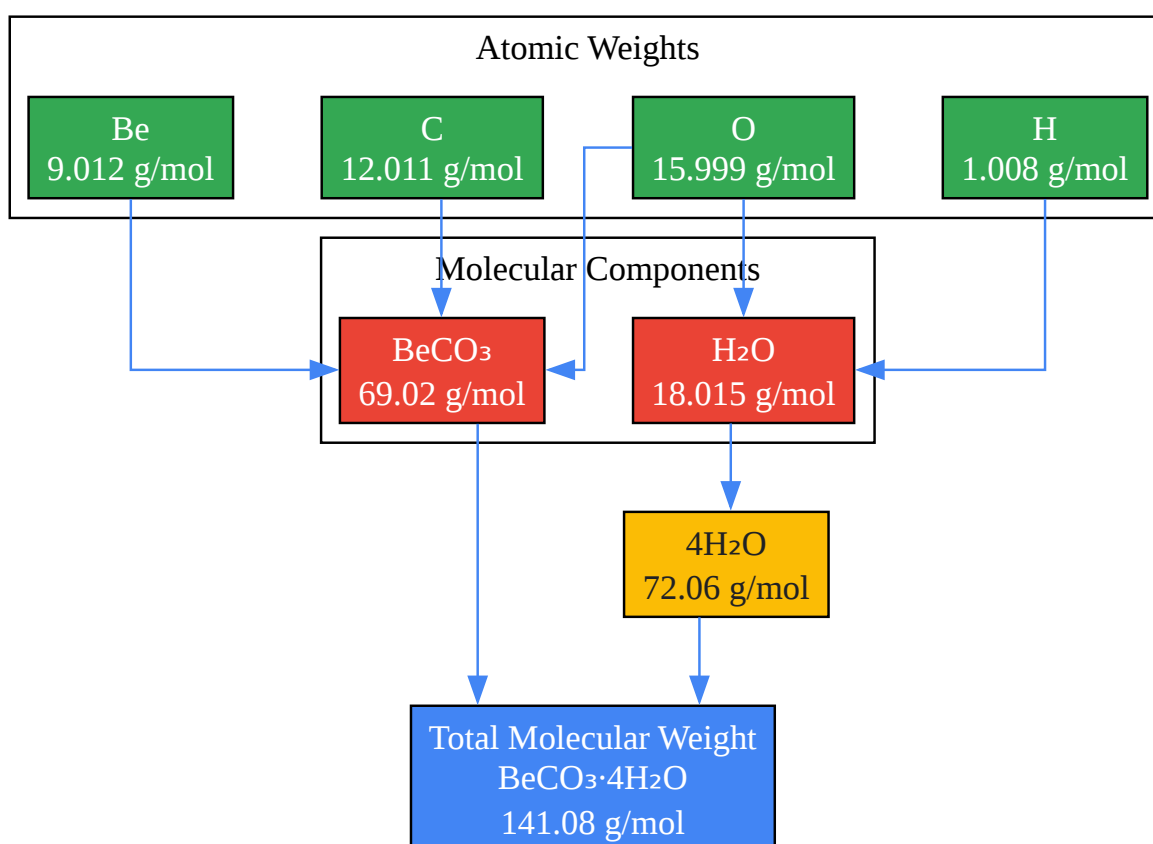
Parameter	Value
Molecular Formula	$\text{BeCO}_3 \cdot 4\text{H}_2\text{O}$
Molar Mass	141.08 g/mol [4]
CAS Number	60883-64-9[4][14]

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the determination of the molecular formula and weight of a simple inorganic compound like **beryllium carbonate tetrahydrate** typically involve techniques such as elemental analysis and mass spectrometry. However, as this is a well-established compound, this guide relies on established and verified data. Signaling pathways are not applicable to the chemical properties of this compound.

## Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of **beryllium carbonate tetrahydrate**.



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Caption: Workflow for Molecular Weight Calculation.

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